

Application Notes and Protocols: Using Maraciclptide to Monitor Rheumatoid Arthritis

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Compound of Interest

Compound Name: Maraciclptide

CAS No.: 489427-17-0

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Introduction

Rheumatoid arthritis (RA) is a chronic autoimmune disease characterized by systemic inflammation, persistent synovitis, and progressive joint destruction. The pathology of RA involves significant angiogenesis, the formation of new blood vessels, which is crucial for the delivery of inflammatory cells and cytokines to the synovium, leading to pannus formation and subsequent cartilage and bone erosion. The $\alpha\beta3$ integrin is a cell adhesion molecule that is highly upregulated on the surface of activated endothelial cells during angiogenesis, as well as on activated macrophages and osteoclasts, making it a key biomarker for inflammatory processes in RA.^{[1][2]}

Maraciclptide (also known as 99mTc-NC100692) is a radiolabeled cyclic peptide containing an Arginine-Glycine-Aspartic (RGD) motif.^{[3][4]} This motif confers a high binding affinity for the $\alpha\beta3$ integrin.^{[5][6]} When labeled with Technetium-99m (99mTc), **Maraciclptide** allows for non-invasive whole-body imaging of $\alpha\beta3$ integrin expression using Single Photon Emission

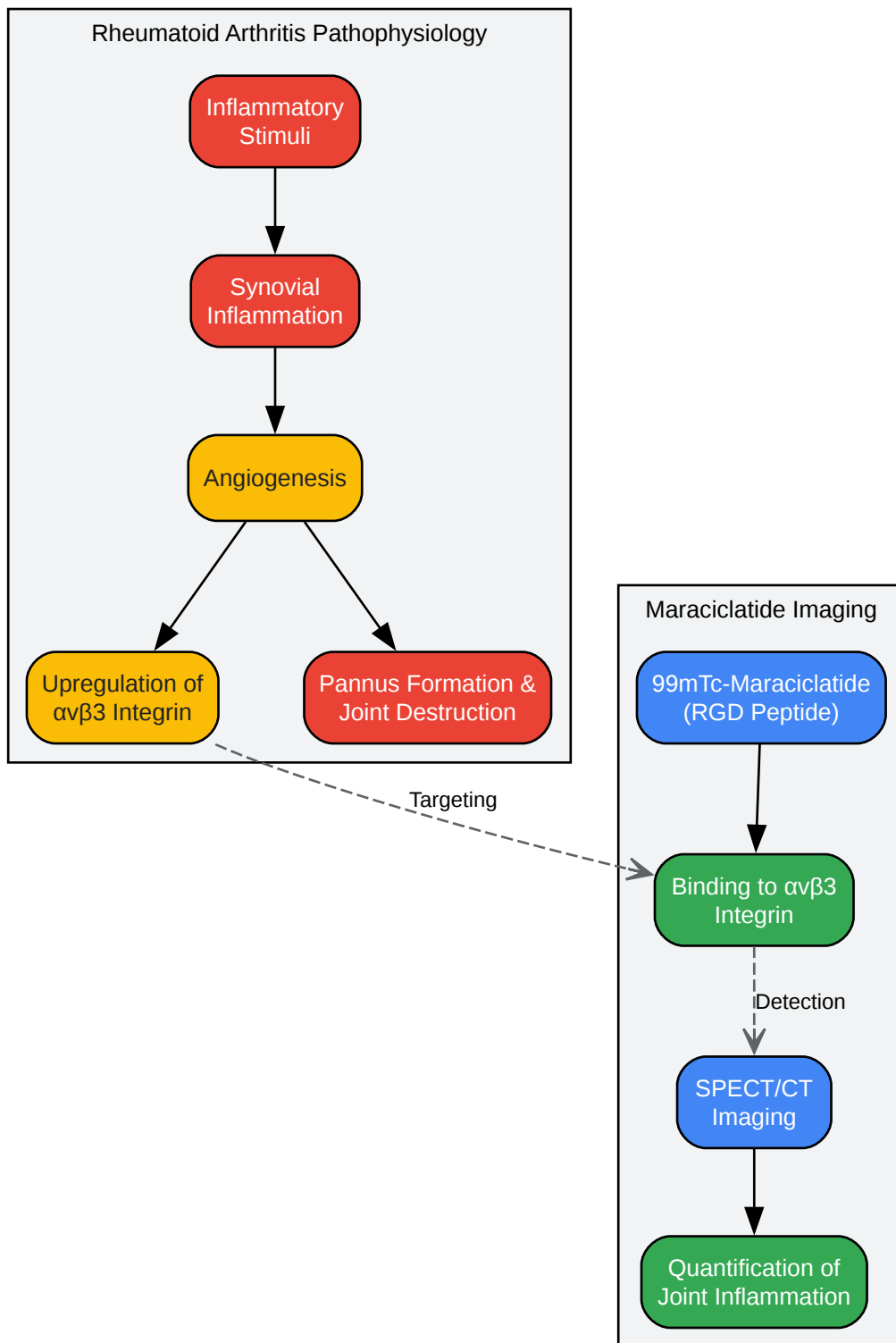
Computed Tomography (SPECT), providing a quantitative measure of synovial inflammation and neoangiogenesis in rheumatoid arthritis.[1][2][7]

These application notes provide a comprehensive overview of the use of ^{99m}Tc -**Maraciclalide** for monitoring rheumatoid arthritis, including its mechanism of action, detailed experimental protocols for imaging, and a summary of key quantitative data from clinical studies.

Mechanism of Action: Targeting Angiogenesis in RA

In rheumatoid arthritis, the inflamed synovium is a site of intense angiogenesis. This process is driven by various growth factors, such as vascular endothelial growth factor (VEGF) and basic fibroblast growth factor (bFGF), which stimulate the expression of $\alpha\beta3$ integrin on endothelial cells.[8][9][10] The $\alpha\beta3$ integrin plays a critical role in endothelial cell survival, proliferation, and migration, all of which are essential steps in the formation of new blood vessels.[8][10]

Maraciclalide, with its RGD sequence, mimics the natural ligands of $\alpha\beta3$ integrin, allowing it to bind with high affinity and specificity to these receptors.[3][5] By being radiolabeled with ^{99m}Tc , the distribution and accumulation of **Maraciclalide** in the body can be visualized and quantified using SPECT imaging. Increased uptake of ^{99m}Tc -**Maraciclalide** in the joints is indicative of active inflammation and angiogenesis, providing a direct measure of disease activity.[1][7]



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Mechanism of **Maraciclalide** in RA Imaging.

Quantitative Data Summary

The following tables summarize key quantitative data from studies investigating the use of ^{99m}Tc-**Maraciclatiside** in rheumatoid arthritis.

Table 1: Binding Affinity of **Maraciclatiside**

Parameter	Value	Reference
Binding Affinity (IC50) for αvβ3	~1 nM	[6]

Table 2: Clinical Study Demographics (INIRA Part II)

Parameter	Value	Reference
Number of Patients	50	[11]
Number of Female Patients	41	[11]
Median Age (years)	55.5	[11]
Median DAS28-CRP	4.91	[11]

Table 3: Correlation of ^{99m}Tc-**Maraciclatiside** Uptake with Power Doppler Ultrasound (PDUS)

Correlation Parameter	r ² value	p-value	Reference
Total Binary PDUS vs. Total Binary ^{99m} Tc-Maraciclatiside	0.82	<0.001	[11][12]
Total Geometric Mean PDUS vs. Total Geometric Mean ^{99m} Tc-Maraciclatiside	0.72	<0.001	[11][12]

Table 4: Diagnostic Performance of 99mTc-**Maraciclatiside** for Detecting PDUS Signal in Small Joints

Parameter	Value (95% CI)	Reference
Sensitivity	78% (72-83%)	[11][12]
Specificity	94% (93-96%)	[11][12]
Positive Predictive Value	72% (67-77%)	[11][12]
Negative Predictive Value	96% (95-97%)	[11][12]

Experimental Protocols

Preparation of 99mTc-Maraciclatiside

Maraciclatiside is typically supplied as a lyophilized kit.[3] Radiolabeling is performed under aseptic conditions.

Materials:

- **Maraciclatiside** lyophilized kit (containing approximately 44 nmol of **Maraciclatiside**)
- Sodium Pertechnetate (99mTcO₄⁻) injection from a commercial 99Mo/99mTc generator
- Saline solution (0.9% NaCl)

Protocol:

- Allow the **Maraciclatiside** vial to reach room temperature.
- Aseptically add the required amount of 99mTc-Pertechnetate (typically 740-1100 MBq for patient imaging) to the **Maraciclatiside** vial.[3][12]
- Gently swirl the vial to ensure complete dissolution of the lyophilized powder.
- Let the mixture stand at room temperature for the recommended incubation time (refer to manufacturer's instructions).

- Perform quality control to determine radiochemical purity (e.g., using instant thin-layer chromatography). A radiochemical purity of >95% is generally required.

Patient Preparation and Administration

Protocol:

- No specific patient preparation such as fasting is required.
- Ensure the patient is well-hydrated.
- Administer approximately 740 MBq of 99mTc-**Maraciclalide** as an intravenous bolus injection.[\[12\]](#)
- Record the exact dose and time of administration.

SPECT/CT Imaging Protocol

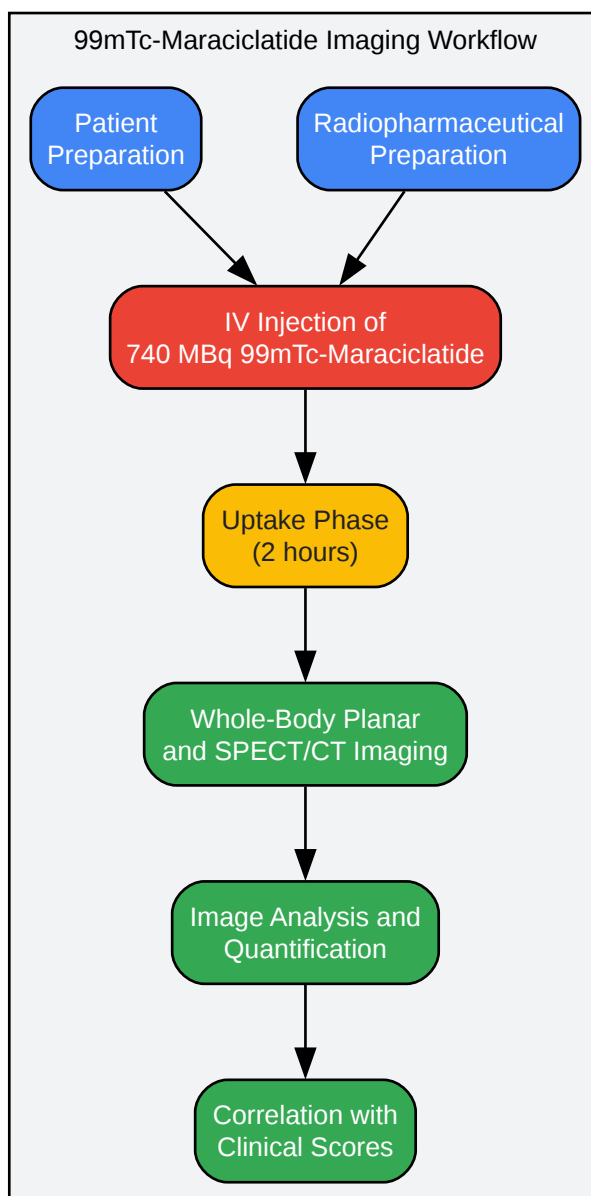
Imaging Equipment:

- Dual-head SPECT/CT scanner equipped with low-energy, high-resolution (LEHR) collimators.

Protocol:

- Imaging is typically performed 2 hours post-injection of 99mTc-**Maraciclalide**.[\[12\]](#)
- Whole-Body Planar Imaging:
 - Acquire anterior and posterior whole-body planar images.
 - Scan speed: typically 10-15 cm/min.
 - Matrix size: 256 x 1024.
 - Energy window: 140 keV \pm 10%.
 - Acquisition time is approximately 20 minutes.[\[2\]](#)[\[12\]](#)

- SPECT/CT of Specific Joints (e.g., Hands and Feet):
 - Position the patient to include the joints of interest in the field of view.
 - SPECT acquisition parameters:
 - Step-and-shoot mode.
 - 120 projections over 360 degrees (60 projections per head).
 - 20-30 seconds per projection.
 - Matrix size: 128 x 128.
 - CT acquisition parameters:
 - Low-dose CT for attenuation correction and anatomical localization.
 - Tube voltage: 120 kVp.
 - Tube current: 40-80 mAs (using dose modulation).
 - Slice thickness: 2.5-5 mm.
- Image Reconstruction:
 - Reconstruct SPECT data using an iterative algorithm (e.g., OSEM) with CT-based attenuation correction.



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Experimental Workflow for **Maraciclalide** Imaging.

Image Analysis and Quantification

Qualitative Analysis:

- Visually assess the whole-body planar and SPECT/CT images for areas of focal 99mTc-**Maraciclalide** uptake in the joints.

Semi-Quantitative Analysis:

- Binary Scoring:
 - Score each joint as positive or negative for tracer uptake.[\[12\]](#)
 - The total binary score is the sum of all positive joints.
- Geometric Mean (GM) Quantitative Score:
 - Draw regions of interest (ROIs) over joints with positive uptake and over a background region (e.g., adjacent soft tissue).
 - Calculate the geometric mean of the counts in the joint and background ROIs.
 - The GM score is the ratio of joint uptake to background uptake.[\[12\]](#)
 - The total GM score is the sum of the GM scores for all positive joints.

Safety and Dosimetry

A phase 1 study in healthy volunteers demonstrated that ^{99m}Tc-**Maraciclatiside** is safe and well-tolerated, with no serious adverse events reported.[\[3\]](#)[\[13\]](#) The main route of excretion is renal.[\[3\]](#)[\[13\]](#) The mean effective dose per unit injected activity is approximately 7.8 μ Sv/MBq, which is comparable to other ^{99m}Tc-based imaging agents.[\[13\]](#)[\[14\]](#)

Conclusion

^{99m}Tc-**Maraciclatiside** is a promising imaging agent for the non-invasive assessment of synovial inflammation and angiogenesis in rheumatoid arthritis. Its high affinity for the $\alpha\beta3$ integrin allows for targeted imaging of the key pathological processes in RA. The strong correlation of ^{99m}Tc-**Maraciclatiside** uptake with established measures of disease activity, such as power Doppler ultrasound, highlights its potential as a valuable tool in clinical research and drug development for monitoring disease activity and response to therapy. The detailed protocols provided in these application notes offer a standardized approach for the implementation of this innovative imaging technique.

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